

Application Notes and Protocols for In Vitro Ubiquitination Assays Using PROTACs

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Compound of Interest

Compound Name: Ald-Ph-amido-PEG3-C2-NH2

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Introduction

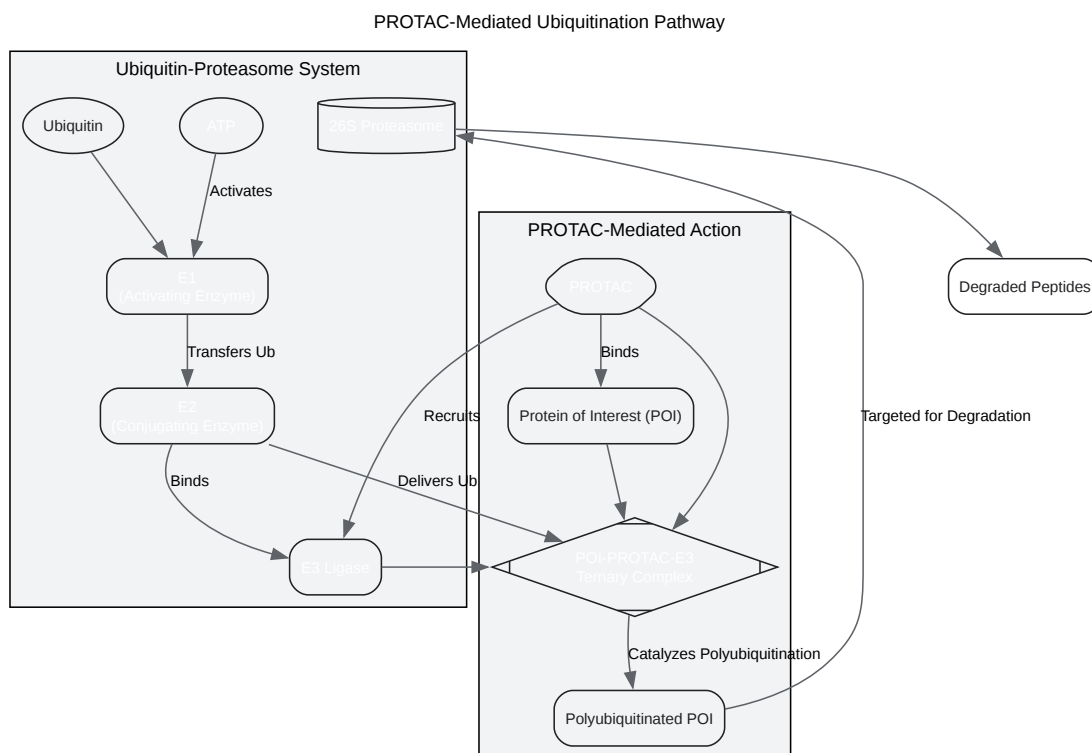
Proteolysis Targeting Chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, offering the ability to selectively eliminate disease-causing proteins.[1][2] These heterobifunctional molecules act by hijacking the cell's natural protein disposal system, the Ubiquitin-Proteasome System (UPS).[1][3] A PROTAC molecule consists of two key components connected by a linker: a ligand that binds to a target protein of interest (POI) and another ligand that recruits an E3 ubiquitin ligase.[3][4] This dual binding induces the formation of a ternary complex, bringing the POI in close proximity to the E3 ligase. The E3 ligase then facilitates the transfer of ubiquitin molecules to the POI, marking it for degradation by the 26S proteasome.[5][6]

In vitro ubiquitination assays are a cornerstone in the development and characterization of PROTACs. These assays provide direct evidence of a PROTAC's mechanism of action by measuring its ability to induce the ubiquitination of the target protein in a controlled, cell-free environment.[5][7] The results from these assays are crucial for validating the formation of a productive ternary complex and quantifying the efficiency of a PROTAC before advancing to more complex cell-based and in vivo studies.[5]

This document provides detailed application notes and protocols for performing in vitro ubiquitination assays to characterize PROTACs.

Signaling Pathway and Experimental Workflow

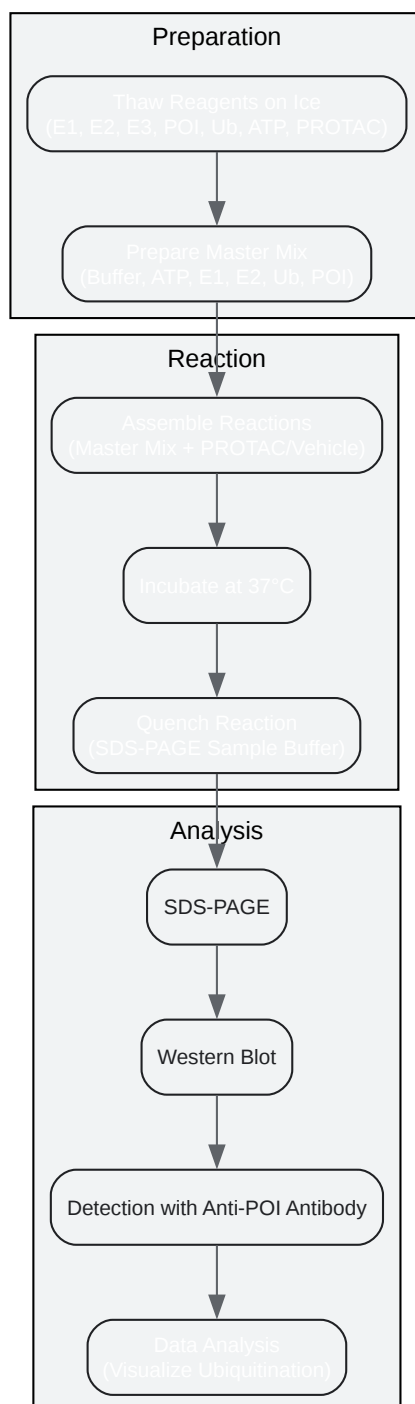
The following diagrams illustrate the PROTAC-mediated ubiquitination pathway and a typical experimental workflow for an in vitro ubiquitination assay.



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Caption: PROTAC-induced ubiquitination pathway.

In Vitro Ubiquitination Assay Workflow



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